

What is the chemical structure of Suffruticosol A

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Compound of Interest

Compound Name: Suffruticosol A

Cat. No.: B12778132

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An In-depth Technical Guide to **Suffruticosol A**

Introduction

Suffruticosol A is a naturally occurring resveratrol trimer, an oligostilbene found in plants of the Paeonia genus, including Paeonia lactiflora and Paeonia × suffruticosa.[1][2] As a member of the stilbenoid family, it has garnered significant interest within the scientific community for its potential therapeutic properties. Research has highlighted its neuroprotective, anti-inflammatory, and anti-tumor activities.[3][4][5] This technical guide provides a comprehensive overview of the chemical structure, spectroscopic data, experimental protocols, and biological activities of **Suffruticosol A**, tailored for researchers, scientists, and drug development professionals.

Chemical Structure

Suffruticosol A is an isomer of Suffruticosol B and belongs to the class of resveratrol oligomers.[6] Its complex structure is derived from the polymerization of three resveratrol units.

Molecular Formula: C₄₂H₃₂O₁₂

Spectroscopic Data

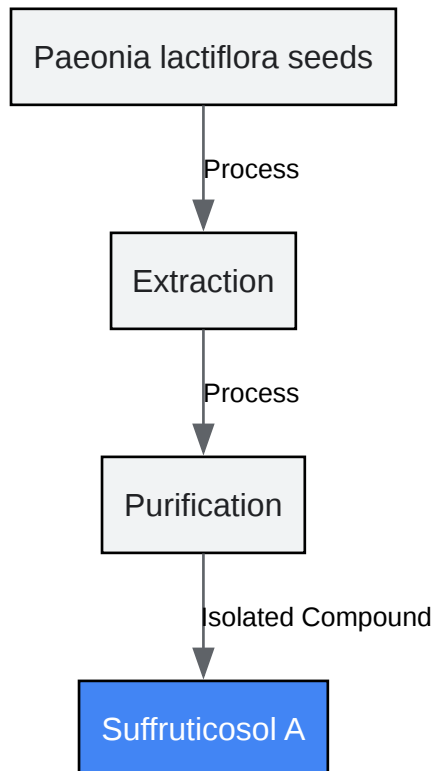
The structural elucidation of **Suffruticosol A** has been accomplished through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[3][6] The following table summarizes the key spectroscopic data.

Technique	Instrumentation	Observed Data
^1H -NMR	300 MHz, acetone-d6	Spectrum available in published literature[3][6]
^{13}C -NMR	300 MHz, acetone-d6	Spectrum available in published literature[3][6]
Mass Spectrometry	-	Mass spectrum available in published literature[3][6]

Experimental Protocols

Isolation and Purification of Suffruticosol A from *Paeonia lactiflora* seeds

A detailed experimental workflow for the extraction and purification of **Suffruticosol A** from the seeds of *Paeonia lactiflora* has been described.[3][6]



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Isolation and Purification Workflow of **Suffruticosol A**.

Detailed Methodology:

The isolation of **Suffruticosol A** from *Paeonia suffruticosa* involves a multi-step extraction and purification process. The dried and crushed root bark is first extracted with a methanol/water solution.^[4] The resulting extract is then partitioned with petroleum ether and dichloromethane.^[4] The dichloromethane fraction is subjected to column chromatography on silica gel, eluting with a gradient of petroleum ether and acetone to yield several fractions.^[4] Further purification of these fractions is achieved through repeated column chromatography and preparative high-performance liquid chromatography (HPLC).^{[7][8]}

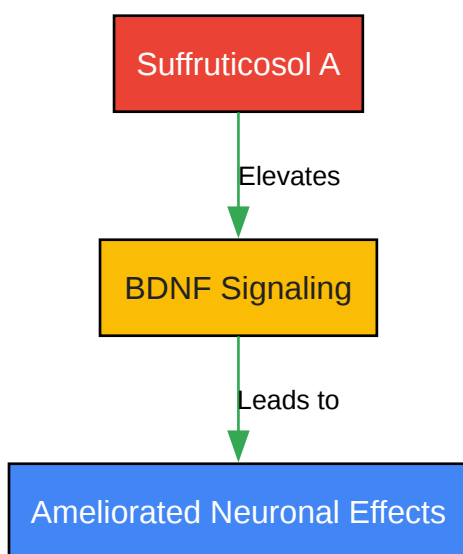
Biological Activity and Signaling Pathways

Suffruticosol A has demonstrated a range of biological activities, with its neuroprotective effects being the most extensively studied.

Neuroprotective Effects

Suffruticosol A has shown potential therapeutic benefits for Alzheimer's disease.^[6] It has been found to enhance neuronal activity and ameliorate memory impairment, partly through the elevation of Brain-Derived Neurotrophic Factor (BDNF) signaling.^{[2][3]} In animal models with scopolamine-induced memory deficits, administration of **Suffruticosol A** restored cognitive behaviors and rescued cholinergic deficits in the hippocampus.^{[2][3]} Furthermore, it has been shown to improve long-term potentiation (LTP) impairment in hippocampal slices.^{[2][3]}

The proposed mechanism of action involves the BDNF signaling pathway, which plays a crucial role in neuronal survival, differentiation, and synaptic plasticity.



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Proposed BDNF Signaling Pathway for **Suffruticosol A**.

Anti-inflammatory and Anti-tumor Activity

In addition to its neuroprotective properties, **Suffruticosol A** has been reported to possess anti-inflammatory and anti-tumor activities.[4] Studies have shown that it can inhibit nitric oxide (NO) production in lipopolysaccharide-activated macrophages, indicating its anti-inflammatory potential.[4] Furthermore, it has exhibited cytotoxicity against various human cancer cell lines.[4]

Quantitative Data on Biological Activity

The following table summarizes the reported biological activities of **Suffruticosol A** and related compounds.

Activity	Model System	Concentration/Dose	Effect
Neuroprotection	SH-SY5Y cell line	20 μ M	Increased cell viability and recovery from scopolamine-induced neurodegeneration[2][3]
Neuroprotection	C57BL/6 mice	4 or 15 ng (intracerebroventricular)	Restored memory and cognition behaviors in scopolamine-induced impairment[2][3]
Synaptic Plasticity	Hippocampal slices	40 μ M	Improved long-term potentiation (LTP) impairment induced by scopolamine[2][3]
Anti-inflammatory	Macrophages	-	Inhibition of nitric oxide production[4]
Cytotoxicity	Human cancer cell lines	-	Cytotoxic effects observed[4]

Conclusion

Sufruticosol A is a promising natural product with significant therapeutic potential, particularly in the realm of neurodegenerative diseases. Its ability to modulate the BDNF signaling pathway underscores its potential as a lead compound for the development of novel drugs targeting cognitive decline. Further research into its anti-inflammatory and anti-tumor properties is also warranted to fully elucidate its pharmacological profile. The detailed experimental protocols for its isolation and the availability of its spectroscopic data provide a solid foundation for future investigations and drug development efforts.

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